

Metamitron Formulation for Experimental Field Trials: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Metamitron

Cat. No.: B166286

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These application notes provide detailed protocols for the preparation and application of **Metamitron** formulations for experimental field trials. **Metamitron** is a selective triazinone herbicide primarily used for the control of broadleaf weeds and some grasses.^{[1][2]} Its mode of action is the inhibition of photosynthesis at Photosystem II (PSII).^{[2][3][4]}

Physicochemical Properties of Metamitron

A thorough understanding of **Metamitron**'s properties is crucial for accurate formulation and application in experimental settings.

Property	Value	References
Chemical Formula	C ₁₀ H ₁₀ N ₄ O	
Molar Mass	202.217 g/mol	
Appearance	Colorless-to-yellow crystals	
Melting Point	167 °C (333 °F; 440 K)	
Solubility in Water	0.17% (1.68 - 1.7 g/L) at 20 °C	
Vapor Pressure	0.00000086 Pa at 20 °C	
Log K _{ow} (Octanol-Water Partition Coefficient)	0.96	
Soil Half-life	Can be moderately persistent, with dissipation half-lives (DT ₅₀) ranging from approximately 2 to 40 days depending on environmental conditions.	

Experimental Formulations

For experimental field trials, formulations are typically prepared from technical grade **Metamitron** or a commercial formulation. Commercial formulations, such as Goltix® 700 SC (a suspension concentrate containing 58.3% or 700 g/L **Metamitron**), are often used as a starting point.

Preparation of a Stock Solution from Technical Grade Metamitron

This protocol outlines the preparation of a 10 g/L stock solution. Adjustments can be made based on the required final concentrations.

Materials:

- **Metamitron** (technical grade, purity ≥ 98%)

- Wetting agent (e.g., non-ionic surfactant like Tween® 80 or similar)
- Dispersing agent (e.g., lignosulfonate or a polymeric dispersant)
- Antifreeze agent (e.g., propylene glycol) - optional, for storage
- Antifoaming agent (e.g., silicone-based)
- Distilled or deionized water
- Magnetic stirrer and stir bar
- Volumetric flasks (various sizes)
- Analytical balance

Protocol:

- Weighing: Accurately weigh 10.2 g of technical grade **Metamitron** (assuming 98% purity, adjust based on actual purity) onto a weighing paper.
- Premixing: In a beaker, create a slurry by adding a small amount of water containing the wetting agent (e.g., 0.1-0.5% v/v) and dispersing agent (e.g., 0.5-2.0% v/v) to the **Metamitron** powder. Mix thoroughly to ensure all particles are wetted.
- Dispersion: Place the beaker on a magnetic stirrer and add approximately 800 mL of distilled water. Stir vigorously for at least 30 minutes to ensure uniform dispersion.
- Additives: While stirring, add the antifreeze agent (if desired, e.g., 5-10% v/v) and a few drops of the antifoaming agent.
- Final Volume: Quantitatively transfer the suspension to a 1 L volumetric flask. Rinse the beaker with distilled water and add the rinsate to the flask. Bring the solution to the final volume with distilled water.
- Homogenization: Cap the flask and invert it several times to ensure a homogenous suspension. This is your 10 g/L stock solution.

- Storage: Store the stock solution in a cool, dark place. Shake well before each use.

Dilution for Field Application from Stock Solution or Commercial Formulation

This protocol describes the preparation of a spray solution for a specific application rate.

Example Application Rate: 1.0 kg active ingredient (a.i.) per hectare. Spray Volume: 200 L per hectare.

Calculations:

- Required concentration in spray tank: $(1000 \text{ g a.i.} / 200 \text{ L}) = 5 \text{ g a.i./L}$
- Volume of 10 g/L stock solution needed per liter of spray solution: $(5 \text{ g/L}) / (10 \text{ g/L}) = 0.5 \text{ L}$ of stock per liter of spray solution.
- For a 10 L sprayer: $0.5 \text{ L/L} * 10 \text{ L} = 5 \text{ L}$ of stock solution. Add 5 L of water.
- Using Goltix® 700 SC (700 g/L):
 - Volume of commercial product needed per hectare: $(1000 \text{ g a.i.}) / (700 \text{ g a.i./L}) = 1.43 \text{ L}$
 - Volume of commercial product for a 10 L sprayer covering 500 m² (1/20th of a hectare):
 $1.43 \text{ L} / 20 = 0.0715 \text{ L}$ or 71.5 mL.

Protocol:

- Fill Sprayer: Fill the sprayer tank with half the required volume of water.
- Add **Metamitron**: While agitating, add the calculated amount of **Metamitron** stock solution or commercial formulation.
- Add Adjuvants (if required): Add any other desired adjuvants, such as non-ionic surfactants, crop oil concentrates, or other herbicides for tank-mixing studies.
- Final Volume: Add the remaining water to reach the final desired volume.

- Application: Maintain agitation throughout the application to ensure the suspension remains uniform.

Experimental Field Trial Protocols

Dose-Response Study

Objective: To determine the effective dose of **Metamitron** for controlling specific weed species and to assess crop tolerance.

Methodology:

- Plot Design: Establish a randomized complete block design with a minimum of four replications. Plot sizes should be adequate for representative weed and crop assessment (e.g., 2m x 5m).
- Treatments: Include a range of **Metamitron** application rates (e.g., 0, 0.5, 1.0, 1.5, 2.0, 2.5 kg a.i./ha). Include an untreated control and a hand-weeded control.
- Application: Apply **Metamitron** at the appropriate weed and crop growth stage (pre-emergence or post-emergence). For post-emergence applications, weeds are typically most susceptible at the cotyledon to 2-4 true leaf stage.
- Data Collection:
 - Weed Control Efficacy: Assess weed density (counts per unit area) and biomass at set intervals (e.g., 7, 14, 28 days after treatment). Visual ratings of percent weed control (0% = no control, 100% = complete control) are also common.
 - Crop Injury: Visually assess crop phytotoxicity (e.g., stunting, chlorosis, necrosis) at the same intervals using a 0-100% scale (0% = no injury, 100% = crop death).
 - Yield: Harvest the crop at maturity and determine the yield per plot.

Tank-Mix Compatibility and Efficacy Study

Objective: To evaluate the physical compatibility and synergistic, antagonistic, or additive effects of tank-mixing **Metamitron** with other herbicides.

Methodology:

- Jar Test (Physical Compatibility):
 - In a clear glass jar, add water and any water conditioning agents.
 - Add the components in the following order, agitating after each addition: 1) water-dispersible granules (WDG) or wettable powders (WP), 2) suspension concentrates (SC) like **Metamitron**, 3) emulsifiable concentrates (EC).
 - Observe for any signs of incompatibility such as flocculation, precipitation, or separation.
- Field Trial:
 - Design the experiment as a factorial arrangement in a randomized complete block design.
 - Include treatments of each herbicide applied alone and in the desired tank-mix combinations.
 - Apply treatments and collect data on weed control, crop injury, and yield as described in the dose-response study.

Data Presentation

All quantitative data should be summarized in clearly structured tables for easy comparison.

Table 1: Example of Weed Control Efficacy Data

Treatment	Rate (kg a.i./ha)	Weed Density (plants/m ²) 28 DAT ¹	Weed Biomass (g/m ²) 28 DAT ¹
Untreated Control	0	150 a	250 a
Metamitron	1.0	25 b	40 b
Metamitron	2.0	5 c	10 c
Hand-weeded Control	N/A	0 d	0 d

¹ Days After Treatment. Means followed by the same letter are not significantly different (P > 0.05).

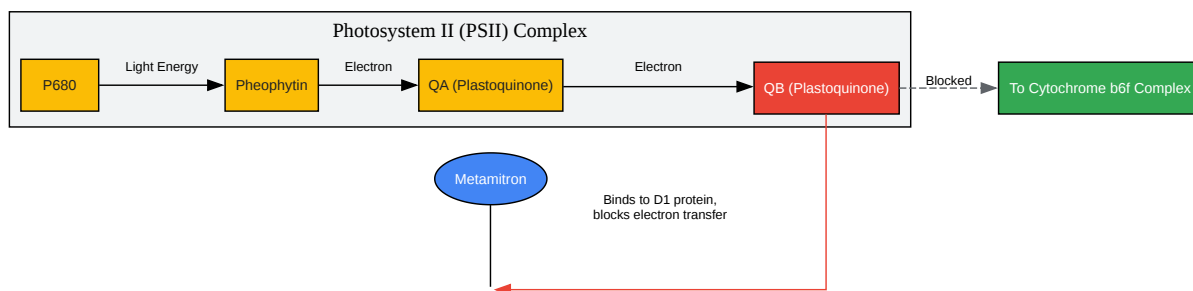
Table 2: Example of Crop Injury and Yield Data

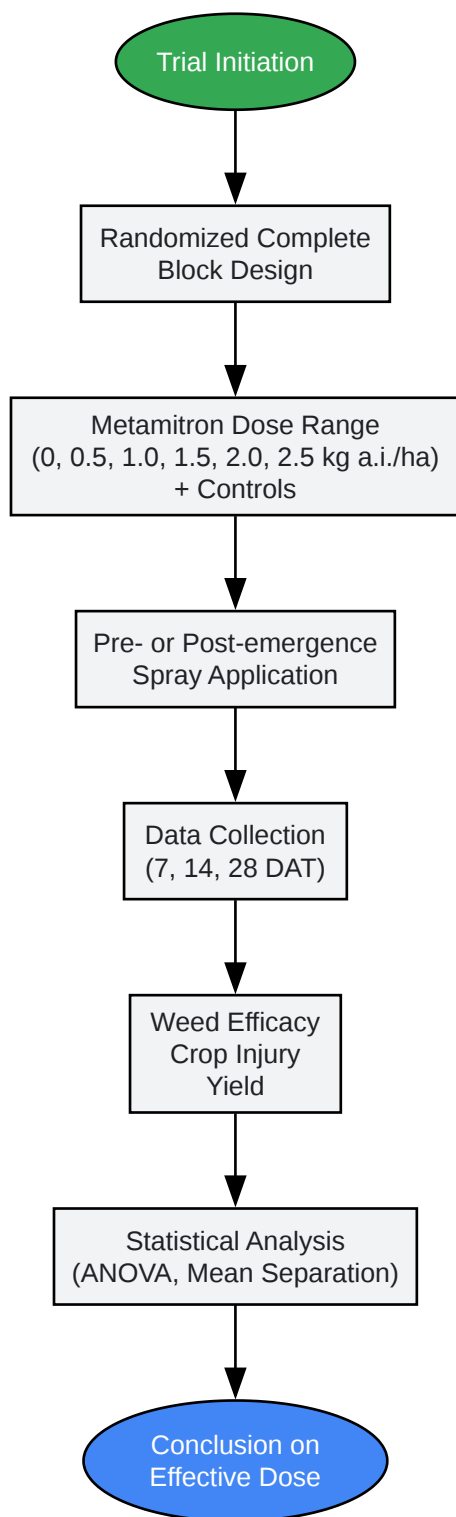
Treatment	Rate (kg a.i./ha)	Crop Injury (%) 14 DAT ¹	Yield (t/ha)
Untreated Control	0	0 a	30 c
Metamitron	1.0	2 a	55 a
Metamitron	2.0	5 a	52 a
Hand-weeded Control	N/A	0 a	60 a

¹ Days After Treatment. Means followed by the same letter are not significantly different (P > 0.05).

Visualizations

Signaling Pathway: Metamitron's Mode of Action





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- To cite this document: BenchChem. [Metamitron Formulation for Experimental Field Trials: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166286#metamitron-formulation-for-experimental-field-trials]

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